

Safe handling and storage procedures for "2-Amino-5-phenylpentanoic acid"

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Compound of Interest

Compound Name: 2-Amino-5-phenylpentanoic acid

Cat. No.: B1267188

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Application Notes and Protocols for 2-Amino-5-phenylpentanoic Acid

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**Abstract

This document provides detailed application notes and protocols for the safe handling and storage of **2-Amino-5-phenylpentanoic acid** (CAS No: 34993-02-7). The intended audience for this document includes researchers, scientists, and drug development professionals. The information compiled within this document is based on publicly available safety data sheets and chemical properties information. Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of the compound.

Introduction

2-Amino-5-phenylpentanoic acid, also known as 5-phenylnorvaline, is a non-proteinogenic amino acid used in peptide synthesis and other biochemical research.^[1] While not classified as acutely toxic, it is an irritant and requires careful handling to minimize exposure and ensure a safe laboratory environment. This document outlines the necessary precautions, personal protective equipment (PPE), and storage conditions required for the safe use of this compound.

Hazard Identification and Safety Data

2-Amino-5-phenylpentanoic acid is classified as an irritant. The primary hazards are skin, eye, and respiratory irritation.^[2]^[3] The signal word for this chemical is "Warning".^[3]

Table 1: Hazard and Precautionary Statements

GHS Classification	Code	Description
Hazard Statements	H315	Causes skin irritation.[2][3]
H319	Causes serious eye irritation.	
H335	May cause respiratory irritation.	
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[4][5]
P264	Wash hands and skin thoroughly after handling.[6]	
P271	Use only outdoors or in a well-ventilated area.[6]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[6]	
P302+P352	IF ON SKIN: Wash with plenty of water.	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]	
P312	Call a POISON CENTER/doctor if you feel unwell.	
P332+P313	If skin irritation occurs: Get medical advice/attention.	
P337+P313	If eye irritation persists: Get medical advice/attention.	

P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P501	Dispose of contents/container to a licensed hazardous-waste disposal contractor or collection site except for empty clean containers which can be disposed of as non-hazardous waste. ^[2]

Experimental Protocols: Safe Handling and Personal Protective Equipment (PPE)

The following protocols are designed to minimize the risk of exposure to **2-Amino-5-phenylpentanoic acid**.

3.1. Engineering Controls

- Ventilation: Always handle **2-Amino-5-phenylpentanoic acid** in a well-ventilated area. For procedures that may generate dust, such as weighing or transferring the solid, a chemical fume hood is required.^[6]
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.

3.2. Personal Protective Equipment (PPE)

A comprehensive assessment of the risks associated with the specific experimental procedure should be conducted to determine the appropriate level of PPE. The following are minimum requirements:

- Eye and Face Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.^[6]
- Skin Protection:

- Gloves: Wear nitrile or other chemically resistant gloves. Inspect gloves for any tears or punctures before use and change them frequently.
- Lab Coat: A full-length laboratory coat should be worn at all times.
- Respiratory Protection: For operations where dust generation is likely and engineering controls are not sufficient, a NIOSH-approved respirator with a particulate filter is recommended.

3.3. Handling Procedures

- Weighing: To minimize dust generation, weigh the compound in a fume hood on a tared weigh boat or paper.
- Dissolving: When preparing solutions, add the solid **2-Amino-5-phenylpentanoic acid** to the solvent slowly to avoid splashing.
- General Hygiene: Avoid eating, drinking, or smoking in the laboratory.[6] Wash hands thoroughly after handling the compound, even if gloves were worn.[6]

3.4. Spill and Emergency Procedures

- Minor Spills: For small spills of the solid, carefully sweep up the material, avoiding dust generation, and place it in a sealed container for disposal. Clean the spill area with a suitable solvent and then with soap and water.
- Major Spills: In the event of a large spill, evacuate the area and prevent entry. If it is safe to do so, contain the spill. Contact the institution's environmental health and safety department for cleanup.
- First Aid:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[4]
 - Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. If irritation persists, seek medical attention.

- Inhalation: Move the affected person to fresh air. If they are not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.

Storage Procedures

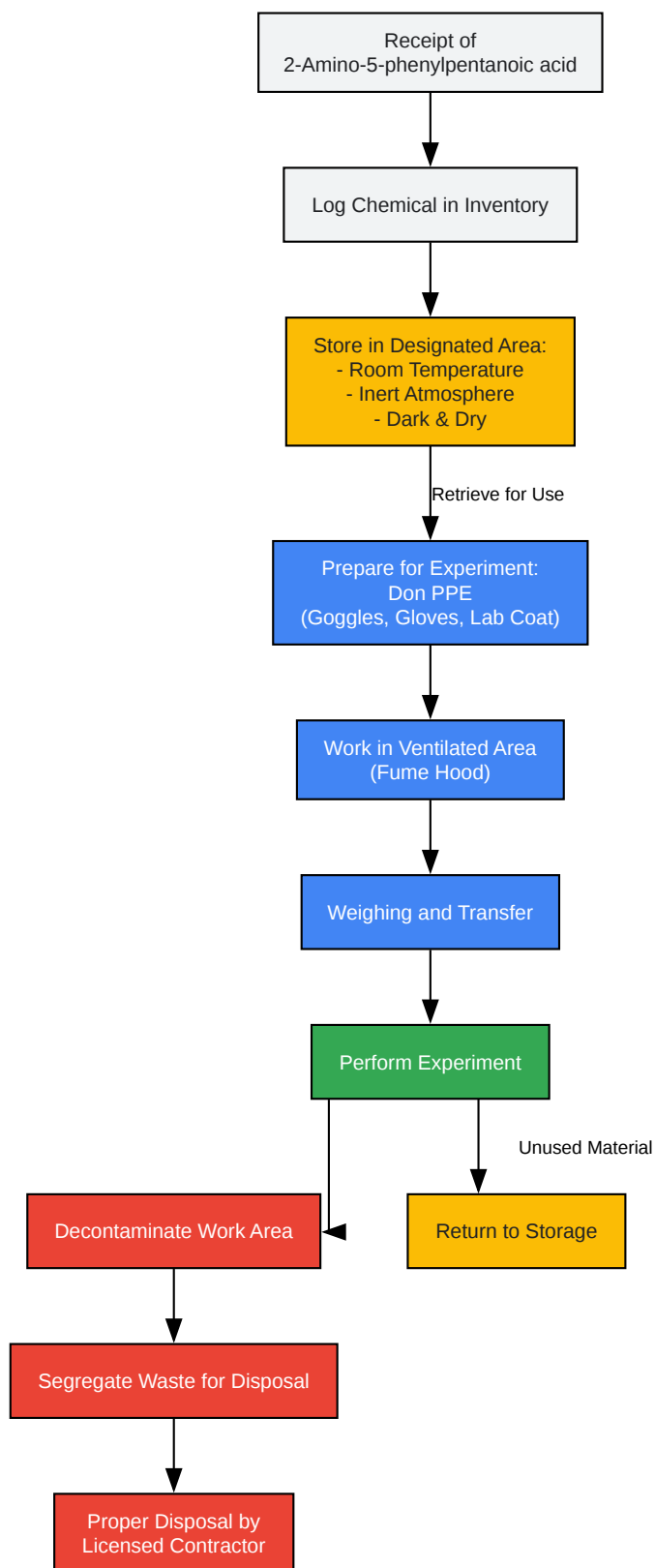
Proper storage is essential to maintain the quality and stability of **2-Amino-5-phenylpentanoic acid**.

- Temperature: Store at room temperature.[\[4\]](#)[\[7\]](#)
- Atmosphere: Store under an inert atmosphere (e.g., argon or nitrogen) as the compound may be air-sensitive.[\[1\]](#)[\[4\]](#)[\[7\]](#)
- Light: Keep the container in a dark place to avoid degradation from light.[\[4\]](#)[\[7\]](#)
- Container: Store in a tightly sealed, properly labeled container.
- Location: Store in a dry, well-ventilated area away from incompatible materials.

Disposal

Dispose of **2-Amino-5-phenylpentanoic acid** and its containers in accordance with local, state, and federal regulations. It is recommended to use a licensed hazardous waste disposal service.[\[2\]](#)

Diagrams



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Caption: Workflow for the safe handling of **2-Amino-5-phenylpentanoic acid**.

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